

Technical Guide: 2,6-Dichlorobenzamide-d3

Certificate of Analysis

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Compound of Interest

Compound Name: 2,6-Dichlorobenzamide-3,4,5-d3

Cat. No.: B12388527

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the information typically presented in a Certificate of Analysis (CoA) for 2,6-Dichlorobenzamide-d3. This deuterated internal standard is crucial for quantitative bioanalytical studies and other applications requiring a stable, isotopically labeled analog of 2,6-Dichlorobenzamide.

Compound Identification and Specifications

2,6-Dichlorobenzamide-d3 is the deuterated form of 2,6-Dichlorobenzamide, a metabolite of the herbicide dichlobenil. The stable isotope label makes it an ideal internal standard for mass spectrometry-based quantification of the parent compound.

Identifier	Value	Source
Compound Name	2,6-Dichlorobenzamide-3,4,5-d3	LGC Standards[1]
CAS Number	1219804-28-0	LGC Standards[1]
Molecular Formula	C ₇ D ₃ H ₂ Cl ₂ NO	LGC Standards[1]
Molecular Weight	193.05 g/mol	CDN Isotopes[2]
Unlabelled CAS Number	2008-58-4	LGC Standards[1]

Physical and Chemical Properties	Value	Source
Appearance	Neat	LGC Standards[1]
Isotopic Enrichment	≥98 atom % D	CDN Isotopes[2]
Storage Conditions	Recommended to be stored as specified on the product label and CoA, typically in tightly closed containers at room temperature, protected from light and moisture.[3]	Clinivex[3]
Stability	Stable if stored under recommended conditions. Re-analysis for chemical purity is advised after three years.[2]	CDN Isotopes[2]

Analytical Data

A Certificate of Analysis for 2,6-Dichlorobenzamide-d3 will typically include data from several analytical techniques to confirm the identity, purity, and isotopic enrichment of the compound.

Analysis	Typical Specification	Purpose
Mass Spectrometry (MS)	Conforms to structure	Confirms molecular weight and isotopic distribution.
Nuclear Magnetic Resonance (¹ H NMR)	Conforms to structure	Confirms the chemical structure and the position of deuterium labeling.
High-Performance Liquid Chromatography (HPLC)	≥98% (by area)	Determines chemical purity.
Isotopic Purity	≥98 atom % D	Quantifies the percentage of deuterium enrichment.

Experimental Protocols

The following are representative experimental protocols that would be used to generate the data for a Certificate of Analysis.

Mass Spectrometry (MS)

- **Principle:** Mass spectrometry is used to determine the molecular weight of the compound and to confirm its elemental composition and isotopic enrichment.
- **Methodology:** A solution of the sample is introduced into the mass spectrometer. For 2,6-Dichlorobenzamide-d₃, techniques like Electrospray Ionization (ESI) coupled with a high-resolution mass analyzer (e.g., Time-of-Flight or Orbitrap) are common. The instrument is calibrated using a known standard. The mass spectrum will show a peak corresponding to the molecular ion of the deuterated compound, allowing for confirmation of its mass.

Nuclear Magnetic Resonance (¹H NMR) Spectroscopy

- **Principle:** ¹H NMR spectroscopy provides detailed information about the structure of a molecule, including the number and types of hydrogen atoms. In the case of a deuterated compound, the absence of signals at specific chemical shifts confirms the position of deuterium labeling.
- **Methodology:** A small amount of the sample is dissolved in a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) and placed in an NMR tube. The ¹H NMR spectrum is then acquired. For 2,6-Dichlorobenzamide-d₃, the spectrum is expected to show signals corresponding to the aromatic protons, with a marked reduction or absence of signals from the deuterated positions.

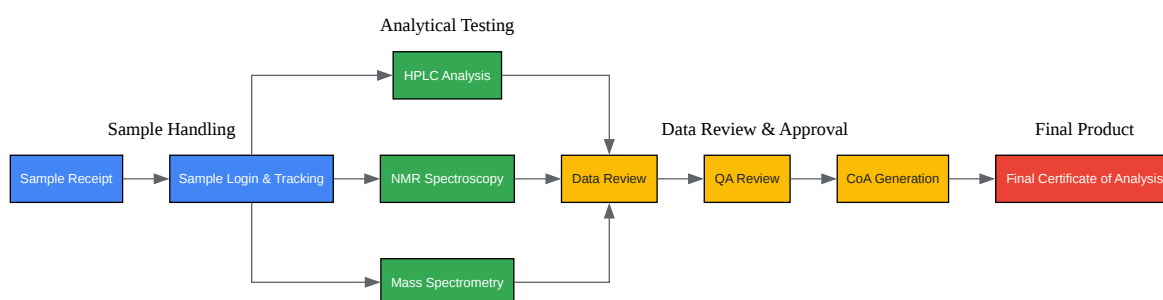
High-Performance Liquid Chromatography (HPLC)

- **Principle:** HPLC is a chromatographic technique used to separate, identify, and quantify each component in a mixture. It is used to determine the chemical purity of the compound.
- **Methodology:** A solution of the sample is injected into an HPLC system equipped with a suitable column (e.g., C18) and a detector (e.g., UV-Vis). A mobile phase (a mixture of solvents) is pumped through the column to elute the compound. The retention time and peak area are used to determine the purity of the sample relative to any impurities.

Visualizations

Certificate of Analysis Workflow

The following diagram illustrates a typical workflow for generating a Certificate of Analysis for a reference standard like 2,6-Dichlorobenzamide-d3.

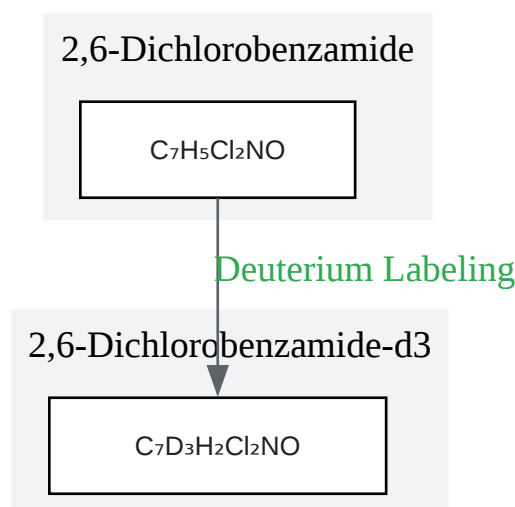


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Certificate of Analysis Generation Workflow.

Chemical Structure and Isotopic Labeling

This diagram shows the chemical structure of 2,6-Dichlorobenzamide-d3 and its relationship to the non-deuterated parent compound.



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Structural relationship of 2,6-Dichlorobenzamide and its deuterated analog.

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References

- 1. 2,6-Dichlorobenzamide-3,4,5-d3 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. cdnisotopes.com [cdnisotopes.com]
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